Pharmacological properties of R(+)-7-Hydroxy-DPAT hydrobromide

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Compound of Interest

Compound Name:	*R(+)-7-Hydroxy-DPAT hydrobromide*
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An In-Depth Technical Guide to the Pharmacological Properties of **R(+)-7-Hydroxy-DPAT Hydrobromide**

Executive Summary

R(+)-7-Hydroxy-N,N-di-n-propyl-2-aminotetralin hydrobromide, commonly known as R(+)-7-OH-DPAT, is a highly influential pharmacological research tool. Its significance lies in its potent and selective agonist activity at the dopamine D3 receptor. This guide provides a comprehensive technical overview of its binding characteristics, functional pharmacology, and in vivo effects, synthesized from key scientific literature. We will explore its high affinity for the D3 receptor over other dopamine receptor subtypes, its functional consequences through G-protein coupled signaling, and its characteristic behavioral profile in preclinical models. This document is intended for researchers and drug development professionals seeking to leverage R(+)-7-OH-DPAT to investigate the role of the D3 receptor in central nervous system function and pathology.

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Introduction: The Dopamine D3 Receptor and the Role of R(+)-7-OH-DPAT

The dopamine D3 receptor, a member of the D2-like family of G-protein coupled receptors (GPCRs), is a key therapeutic target for a range of neuropsychiatric and neurological disorders, including Parkinson's disease, schizophrenia, and substance use disorders.[1] Unlike the widely distributed D2 receptor, the D3 receptor is primarily expressed in limbic regions of the brain, such as the nucleus accumbens and islands of Calleja, suggesting a specialized role in modulating reward, cognition, and emotion.[2][3]

The development of selective ligands has been paramount to deconvoluting the specific functions of the D3 receptor from those of the closely related D2 receptor. R(+)-7-OH-DPAT emerged as a gold-standard research compound due to its high binding affinity and functional potency at the D3 receptor, coupled with significant selectivity over D2 and other receptor subtypes.[4] This guide delves into the pharmacological data that underpins its use as a selective D3 agonist, providing both the quantitative metrics and the experimental frameworks used to derive them.

Receptor Binding Profile and Selectivity

The defining characteristic of R(+)-7-OH-DPAT is its marked preference for the dopamine D3 receptor. This selectivity is crucial for its utility in isolating D3-mediated effects from the broader physiological responses that would be triggered by a non-selective dopamine agonist.

Binding Affinity and Selectivity

Radioligand binding assays have quantitatively established the high affinity of R(+)-7-OH-DPAT for the D3 receptor. Competition binding studies, where R(+)-7-OH-DPAT competes with a radiolabeled ligand, reveal its inhibition constant (Ki), a measure of its binding affinity. The R-(+)-enantiomer exhibits a sub-nanomolar affinity for cloned human D3 receptors, with a more than 200-fold higher affinity for D3 compared to D2 receptors.[4] Its affinity for D1 and D4 receptors is substantially lower, demonstrating its specificity within the dopamine receptor family.[5] Furthermore, studies have confirmed negligible interaction with 5-HT1A or sigma binding sites, underscoring its clean pharmacological profile.[1]

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Receptor Subtype	Binding Affinity (Ki, nM)	Selectivity (vs. D3)
Dopamine D3	0.57 - 0.78[4][5]	-
Dopamine D2	61 - 120+[4][5]	~100-200 fold
Dopamine D1	650[5]	>1000 fold
Dopamine D4	5,300[5]	>9000 fold

Table 1: Comparative binding affinities of R(+)-7-OH-DPAT at human dopamine receptor subtypes.

Stereoselectivity

The agonist activity of 7-OH-DPAT resides in the R-(+)-enantiomer. The corresponding S-(-)-enantiomer displays considerably lower affinity for both D3 and D2 receptor subtypes, highlighting a distinct stereochemical requirement for high-affinity binding.[4] This enantioselectivity is a critical consideration in experimental design, ensuring that observed effects are attributable to the specific interaction of the R-(+)-isomer with its target.

Protocol 1: Competitive Radioligand Binding Assay

Objective: To determine the binding affinity (Ki) of R(+)-7-OH-DPAT for the dopamine D3 receptor.

Causality: This assay quantifies the ability of a test compound (the "competitor," R(+)-7-OH-DPAT) to displace a radiolabeled ligand with known high affinity for the target receptor. The concentration at which the competitor displaces 50% of the radioligand (IC50) is determined, from which the Ki is calculated. This provides a direct measure of the compound's affinity for the receptor in a controlled, in vitro environment.

Methodology:

- Membrane Preparation: Utilize cell membranes from a stable cell line recombinantly expressing the human dopamine D3 receptor (e.g., HEK293 or CHO cells). Homogenize cells in an appropriate buffer (e.g., 50 mM Tris-HCl, pH 7.4) and centrifuge to pellet the

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membranes. Wash and resuspend the membrane pellet to a final protein concentration of 20-40 µg per well.

- Assay Setup: In a 96-well plate, combine the cell membranes, a fixed concentration of a D3-selective radioligand (e.g., [^{3}H]-Spiperone or [^{125}I]-Iodosulpride), and a range of concentrations of unlabeled R(+)-7-OH-DPAT (e.g., 10^{-12} M to 10^{-5} M).
- Nonspecific Binding: Include control wells containing the radioligand and a high concentration of a known D3 antagonist (e.g., haloperidol or raclopride at 10 µM) to determine nonspecific binding.
- Incubation: Incubate the plates at room temperature for a duration sufficient to reach binding equilibrium (e.g., 60-90 minutes).[1]
- Harvesting: Rapidly terminate the binding reaction by vacuum filtration through glass fiber filters (e.g., Whatman GF/B). Wash the filters quickly with ice-cold buffer to remove unbound radioligand.
- Quantification: Measure the radioactivity trapped on the filters using a scintillation counter.
- Data Analysis:
  - Calculate specific binding by subtracting the nonspecific binding from the total binding for each well.
  - Plot the percentage of specific binding against the log concentration of R(+)-7-OH-DPAT.
  - Fit the data to a sigmoidal dose-response curve to determine the IC50 value.
  - Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

In Vitro Functional Activity

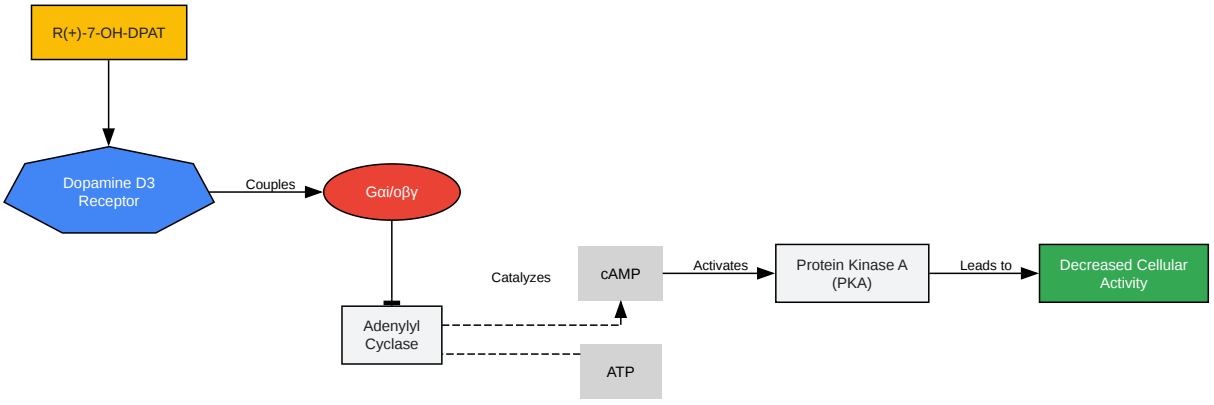
Binding to a receptor does not inherently define a compound's action. Functional assays are essential to characterize R(+)-7-OH-DPAT as an agonist—a molecule that not only binds but also activates the receptor to elicit a cellular response.

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G-Protein Coupling and Downstream Signaling

The D3 receptor, like other D2-like receptors, couples primarily to inhibitory G-proteins of the Gαi/o family. Agonist activation by R(+)-7-OH-DPAT leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, activation can modulate ion channels and other signaling cascades, such as stimulating calcium mobilization, particularly in recombinant systems engineered to couple the receptor to Gαq proteins.[5]

Studies have shown that the binding of [^{3}H]R(+)-7-OH-DPAT is sensitive to GTP, which decreases its binding affinity.[1] This GTP shift is a classic hallmark of agonist binding to a GPCR and provides strong evidence of its ability to promote the coupling of the receptor to its cognate G-protein.[1]



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D3 receptor signaling pathway upon agonist activation.

Functional Potency

Functional assays measure the concentration of an agonist required to produce 50% of its maximal effect, known as the EC50 value. In HEK293 cells expressing the D3 receptor and a promiscuous G-protein, R(+)-7-OH-DPAT was shown to increase calcium mobilization with an

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EC50 value of 13.5 nM.[5] This potent functional activity is consistent with its high binding affinity.

Protocol 2: cAMP Inhibition Assay

Objective: To determine the functional potency (EC50) of R(+)-7-OH-DPAT by measuring its ability to inhibit cAMP production.

Causality: This assay directly measures the canonical downstream effect of D3 receptor activation (Gαi coupling). By stimulating adenylyl cyclase with forskolin and then measuring the ability of R(+)-7-OH-DPAT to counteract this effect, we can quantify its potency as an agonist.

Methodology:

- Cell Culture: Use a cell line stably expressing the human D3 receptor (e.g., CHO-K1). Culture cells to ~80-90% confluency.
- Cell Plating: Seed the cells into a 96-well plate and allow them to adhere overnight.
- Compound Preparation: Prepare serial dilutions of R(+)-7-OH-DPAT in an appropriate assay buffer containing a phosphodiesterase inhibitor like IBMX to prevent cAMP degradation.
- Assay Procedure:
  - Aspirate the culture medium from the cells.
  - Add the R(+)-7-OH-DPAT dilutions to the wells.
  - Add a fixed concentration of forskolin (e.g., 1-10 µM) to all wells (except the basal control) to stimulate adenylyl cyclase.
  - Incubate at 37°C for a defined period (e.g., 30 minutes).
- Cell Lysis and Detection:
  - Lyse the cells according to the manufacturer's protocol for the chosen cAMP detection kit.

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- Measure intracellular cAMP levels using a competitive immunoassay format, such as HTRF (Homogeneous Time-Resolved Fluorescence) or ELISA.

- Data Analysis:
  - Normalize the data by setting the forskolin-only response as 100% and the basal response as 0%.
  - Plot the percentage of inhibition against the log concentration of R(+)-7-OH-DPAT.
  - Fit the data to a sigmoidal dose-response (inhibition) curve to determine the EC50 value.

In Vivo Pharmacology and Behavioral Effects

In vivo studies are critical for understanding the physiological and behavioral consequences of D3 receptor activation in a complex biological system. R(+)-7-OH-DPAT has been instrumental in these investigations.

Neurochemical Effects

A primary effect of activating presynaptic D3 autoreceptors is the inhibition of dopamine synthesis and release. Consistent with this mechanism, systemic administration of R(+)-7-OH-DPAT has been shown to decrease the release of dopamine and its primary metabolite, DOPAC, in the striatum and nucleus accumbens of rats.[5][6] This neurochemical signature is a key in vivo indicator of its D3 agonist activity.

Behavioral Profile

The behavioral effects of R(+)-7-OH-DPAT are dose-dependent and reflect the functions of the brain circuits where D3 receptors are expressed.

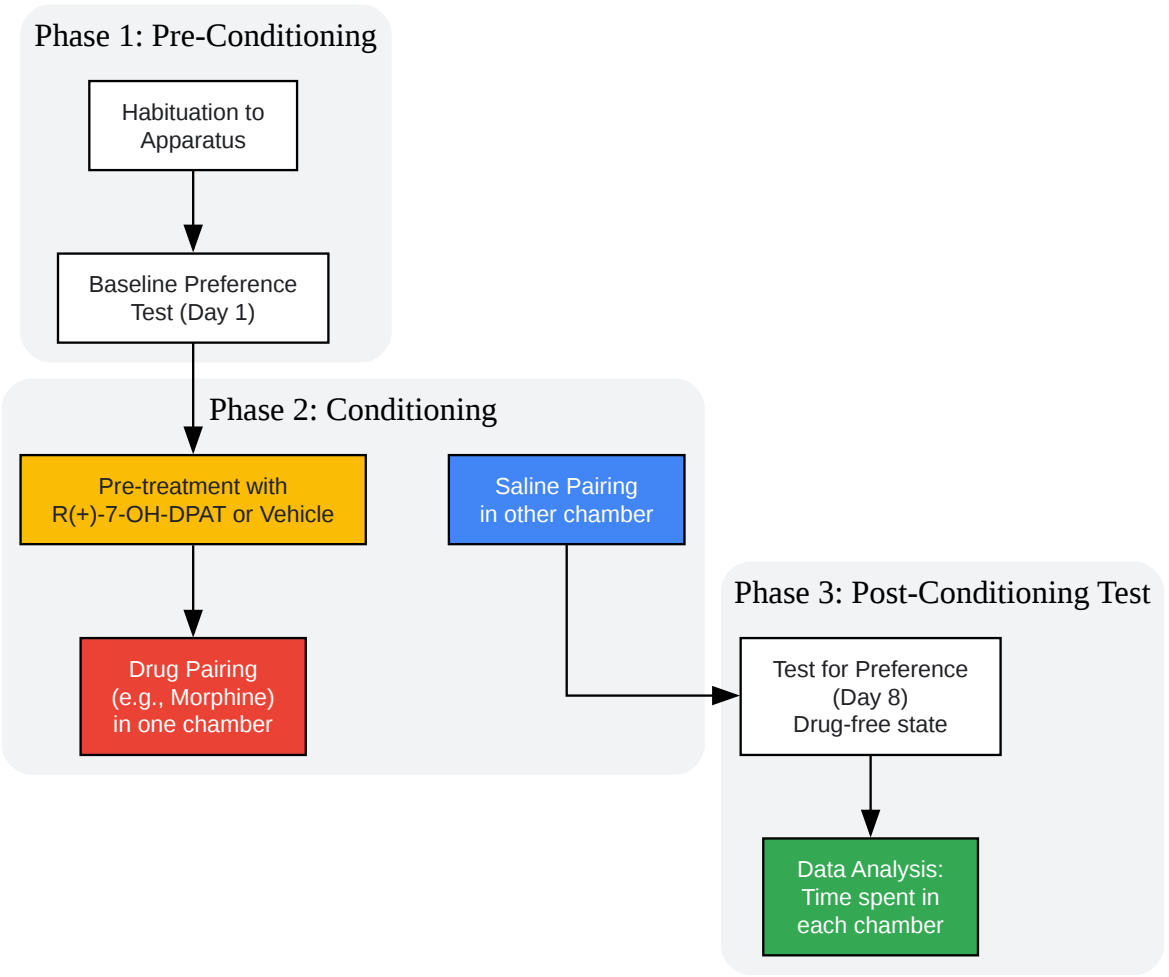
- Biphasic Locomotor Effects: At low doses, D3 agonists typically cause hypolocomotion due to the activation of inhibitory autoreceptors.

- Characteristic Behaviors: R(+)-7-OH-DPAT dose-dependently induces yawning in rats, an effect thought to be mediated by D3 receptors.[4] At higher doses, stereotyped sniffing behavior can occur, likely due to spillover activity at D2 receptors.[4]

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- Modulation of Reward and Motivation: Given the D3 receptor's localization in the brain's reward circuitry, R(+)-7-OH-DPAT has been studied in models of addiction. It has been shown to reduce the rewarding effect of electrical self-stimulation to the ventral tegmental area (VTA).[6] It also modulates the acquisition and expression of morphine-induced conditioned place preference, suggesting that D3 receptor activation can interfere with the reinforcing properties of opioids.[7]

- Neuroprotection: In a 6-OHDA-induced rat model of Parkinson's disease, chronic administration of 7-OH-DPAT reduced the loss of dopaminergic neurons in the substantia nigra and improved motor function, indicating potential neuroprotective effects.[5]



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Workflow for a conditioned place preference study.

Off-Target and Other Considerations

While highly selective, no pharmacological tool is perfect. A comprehensive understanding requires acknowledging potential off-target effects, especially at higher concentrations used in vitro. One study reported that 7-OH-DPAT can block the hERG (human Ether-a-go-go-related Gene) K+ channel, which could lead to cardiac effects such as prolonged action potential duration.[8] These effects were observed to be independent of D3 receptor activation.[8] Researchers should be mindful of such potential confounds and use the lowest effective concentrations to ensure on-target activity.

Summary and Future Directions

R(+)-7-OH-DPAT hydrobromide is an indispensable pharmacological agent characterized by its potent and selective agonist activity at the dopamine D3 receptor. Its well-defined binding profile, clear functional signature, and robust in vivo effects have solidified its role in probing the D3 receptor's involvement in reward, motor control, and cognition.

Future research can continue to leverage R(+)-7-OH-DPAT to:

- Explore the therapeutic potential of D3 agonism in novel contexts.
- Further dissect the specific contributions of presynaptic versus postsynaptic D3 receptors in different brain circuits.
- Use it as a benchmark for the development of new D3-selective compounds, including partial agonists or biased agonists, with improved therapeutic profiles.

By understanding the detailed pharmacology laid out in this guide, researchers can design more precise experiments and better interpret their findings, ultimately advancing our knowledge of the dopamine system and paving the way for new therapeutic strategies.

References

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- Hillefors, M., & von Euler, G. (2001). Pharmacology of [3H]R(+)-7-OH-DPAT binding in the rat caudate-putamen. Neurochemistry International, 38(1), 31-42. [Link]
- U.S. Food and Drug Administration. (2025). 7-Hydroxymitragynine (7-OH): An Assessment of the Scientific Data and Toxicological Concerns Around an Emerging Opioid Threat. FDA.gov. [Link]
- Acosta, G., & Ambrosio, E. (2000). The dopamine receptor agonist 7-OH-DPAT modulates the acquisition and expression of morphine-induced place preference. Behavioural Brain Research, 113(1-2), 163-172. [Link]
- Wikipedia contributors. (n.d.). 7-Hydroxymitragynine. In Wikipedia. Retrieved January 23, 2026. [Link]
- Wikipedia contributors. (n.d.). Buspirone. In Wikipedia. Retrieved January 23, 2026. [Link]
- Torres-Jácome, J., Tejeda-Chávez, H. R., Rodríguez-Menchaca, A. A., Sánchez-Chapula, J. A., & Navarro-Polanco, R. A. (2006). The D3-dopaminergic agonist 7-hydroxy-dipropylaminotetralin (7-OH-DPAT) increases cardiac action potential duration and blocks human ether-a-go-go-related gene K+ channel. Journal of Cardiovascular Pharmacology, 47(5), 656-662. [Link]
- Hastings, M. (2025, August 26). What Is 7-OH, and Why Is It Being Targeted in Kratom Products? CU Anschutz Newsroom. [Link]
- YouTube. (2025, December 17). Webinar: Understanding 7-OH – Science, Risks, and Real-World Impact. [Link]
- Burris, K. D., & He, J. (1998). Dopamine D3 receptor binding by D3 agonist 7-OH-DPAT (7-hydroxy-dipropylaminotetralin) and antipsychotic drugs measured ex vivo by quantitative autoradiography. Neuroscience Letters, 248(3), 163-166. [Link]
- de Boer, P., van der Weide, J., & de Jong, A. P. (1993). Pharmacological aspects of R-(+)-7-OH-DPAT, a putative dopamine D3 receptor ligand. European Journal of Pharmacology, 249(2), R1-R2. [Link]

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- Wadenberg, M. L. (1995). The putative dopamine D3 receptor agonist 7-OH-DPAT: lack of mesolimbic selectivity. Brain Research, 676(1), 117-124. [Link]
- Wikipedia contributors. (n.d.). 7-OH-DPAT. In Wikipedia. Retrieved January 23, 2026. [Link]
- Hall, D. A., & Strange, P. G. (1995). The putative dopamine D3 agonist, 7-OH-DPAT, reduces dopamine release in the nucleus accumbens and electrical self-stimulation to the ventral tegmentum. Brain Research, 683(2), 205-212. [Link]
- Argiolas, A., & Melis, M. R. (1995). Behavioral effects induced by the dopamine D3 agonist 7-OH-DPAT in sexually-active and -inactive male rats. European Journal of Pharmacology, 281(2), R1-R3. [Link]

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Sources

- 1. Pharmacology of [3H]R(+)-7-OH-DPAT binding in the rat caudate-putamen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Dopamine D3 receptor binding by D3 agonist 7-OH-DPAT (7-hydroxy-dipropylaminotetralin) and antipsychotic drugs measured ex vivo by quantitative autoradiography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Pharmacological aspects of R-(+)-7-OH-DPAT, a putative dopamine D3 receptor ligand - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]
- 6. The putative dopamine D3 agonist, 7-OH-DPAT, reduces dopamine release in the nucleus accumbens and electrical self-stimulation to the ventral tegmentum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The dopamine receptor agonist 7-OH-DPAT modulates the acquisition and expression of morphine-induced place preference - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 8. The D3-dopaminergic agonist 7-hydroxy-dipropylaminotetralin (7-OH-DPAT) increases cardiac action potential duration and blocks human ether-a-go-go-related gene K+ channel - PubMed [pubmed.ncbi.nlm.nih.gov]
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